

21-Deacetoxy deflazacort molecular weight and formula

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Compound of Interest

Compound Name: 21-Deacetoxy deflazacort

Cat. No.: B1146343

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Technical Guide: 21-Deacetoxy Deflazacort

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **21-Deacetoxy deflazacort**, a synthetic corticosteroid and a pivotal intermediate in the synthesis of Deflazacort. This document outlines its core molecular attributes, synthesis pathway, and mechanism of action, presenting the information in a clear and accessible format for technical audiences.

Core Molecular Data

21-Deacetoxy deflazacort is characterized by the following molecular properties:

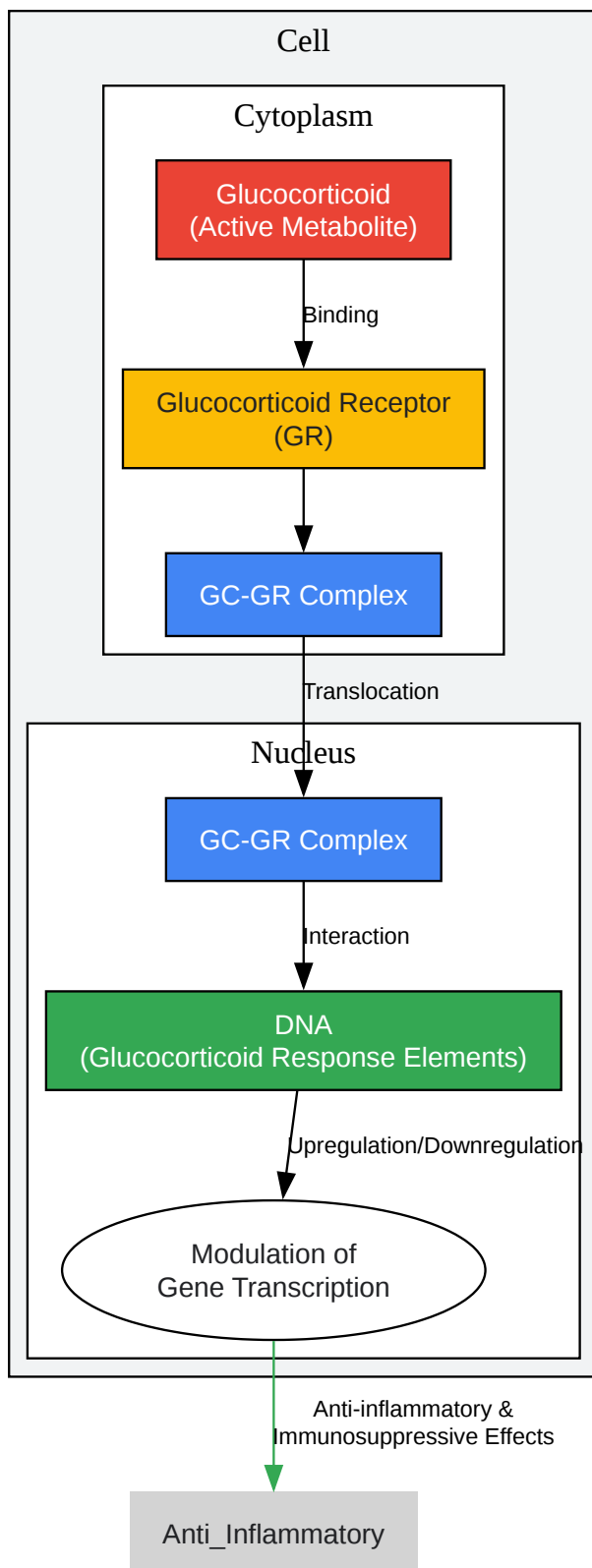
Property	Value	Citation
Molecular Formula	C23H29NO4	[1][2]
Molecular Weight	383.48 g/mol	[1]
IUPAC Name	(1S,2S,4R,8S,9S,11S,12S,13R)-8-acetyl-11-hydroxy-6,9,13-trimethyl-5-oxa-7-azapentacyclo[10.8.0.0.02,9.04,8.013,18]icosa-6,14,17-trien-16-one	[2]
CAS Number	13649-88-2	[2]

Synthesis and Production

21-Deacetoxy deflazacort is a key intermediate in the manufacturing of Deflazacort, a medication known for its anti-inflammatory and immunosuppressive effects.[1] Modern synthetic approaches have shifted towards more efficient and environmentally conscious methods.

Experimental Synthesis Workflow

Contemporary synthesis strategies often utilize phytosterols, such as stigmasterol and sitosterol derived from soybean oil, as cost-effective and sustainable starting materials.[1] While specific industrial protocols are often proprietary, the general workflow involves a multi-step chemical synthesis.



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References

- 1. Buy 21-Deacetoxy Deflazacort | 13649-88-2 [smolecule.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
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